

Disperse Red 153 chemical structure and properties

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Compound of Interest

Compound Name: Disperse Red 153

Cat. No.: B13743713

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An In-depth Technical Guide to Disperse Red 153

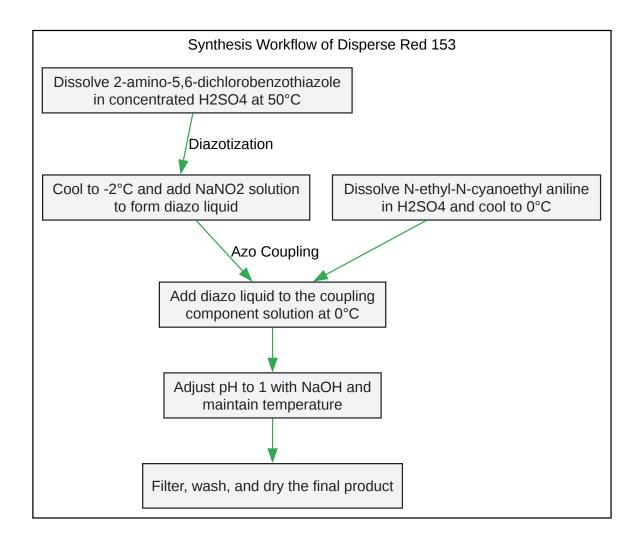
This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **Disperse Red 153**, tailored for researchers, scientists, and professionals in drug development and materials science.

Chemical Identity and Structure

Disperse Red 153 is a monoazo dye characterized by a benzothiazole heterocyclic group.[1] Its chemical identity is established by its CAS Registry Number, 78564-87-1.[1][2] There are some discrepancies in the reported molecular formula and weight across different sources, which are noted below.

The synthesis of **Disperse Red 153** involves the diazotization of 5,6-Dichlorobenzo[d]thiazol-2-amine, which is then coupled with 3-(Ethyl(m-tolyl)amino)propanenitrile.[1][3]





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